

# Comparing migration levels of linear PBT trimer in different food simulants.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Linear PBT Trimer*

Cat. No.: *B15352588*

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## A Comparative Guide to the Migration of **Linear PBT Trimer** in Various Food Simulants

This guide provides a comparative analysis of the migration levels of the linear polybutylene terephthalate (PBT) trimer into different food simulants. The data and methodologies presented are based on scientific studies and are intended for researchers, scientists, and professionals in the field of drug development and food contact material safety.

## Introduction

Polybutylene terephthalate (PBT) is a thermoplastic polyester commonly used in food contact materials (FCMs) due to its mechanical and thermal stability.[1] During the polymerization process, low molecular weight oligomers, including linear and cyclic forms, are generated as by-products.[2] These oligomers have the potential to migrate from the PBT matrix into foodstuffs, raising safety concerns. While cyclic oligomers are often present in higher concentrations in the polymer itself, linear oligomers have been shown to be more relevant for migration into aqueous foods.[1][3] This guide focuses on the migration of the **linear PBT trimer**, a specific oligomer of interest, into various food simulants that mimic the properties of different types of food.

The migration of substances from FCMs is influenced by several factors, including the type of food, temperature, contact time, and the physicochemical properties of the migrant and the food matrix.[2] To assess the potential for migration, standardized food simulants are used to represent different food categories:

- Aqueous and Acidic Foods: Simulated by solutions like 10% ethanol and 3% acetic acid.
- Alcoholic Foods: Simulated by ethanolic solutions of varying concentrations (e.g., 20%, 50%).
- Fatty Foods: Simulated by substances like olive oil, sunflower oil, or alternative fatty food simulants such as isooctane and 95% ethanol.

This guide will compare the migration levels of the **linear PBT trimer** in these different simulant types, providing a clear overview of its migration behavior under various conditions.

## Data Presentation: Migration Levels of PBT Oligomers

The following table summarizes the quantitative data on the migration of PBT oligomers, with a focus on the linear trimer where specific data is available.

| Food Simulant             | Simulant Type     | Test Conditions                  | Migrating Substance        | Migration Level                      | Reference           |
|---------------------------|-------------------|----------------------------------|----------------------------|--------------------------------------|---------------------|
| Water                     | Aqueous           | 100°C for 2 hours (repeated use) | Total Linear PBT Oligomers | 0.29 mg/item                         | <a href="#">[1]</a> |
| Simulant D1 (50% Ethanol) | Aqueous/Fatty     | Not specified                    | PBT Trimer                 | 0.21 µg/L                            | <a href="#">[4]</a> |
| Isooctane                 | Fatty             | Not specified                    | PBT Trimer                 | 4.11 µg/L                            | <a href="#">[4]</a> |
| 3% Acetic Acid            | Acidic            | Not specified                    | Cyclic PBT Oligomers       | Data not available for linear trimer | <a href="#">[2]</a> |
| 20% Ethanol               | Aqueous/Alcoholic | Not specified                    | Cyclic PBT Oligomers       | Data not available for linear trimer | <a href="#">[2]</a> |
| 95% Ethanol               | Fatty             | Not specified                    | Cyclic PBT Oligomers       | Data not available for linear trimer | <a href="#">[2]</a> |
| Sunflower Oil             | Fatty             | 200°C for 10 minutes             | Cyclic PBT Oligomers       | 7.5 mg/kg                            | <a href="#">[2]</a> |
| Milk                      | Fatty/Aqueous     | 70°C for 2 hours (repeated use)  | Cyclic PBT Oligomers       | 218 µg/L                             | <a href="#">[2]</a> |

Note: Data for the **linear PBT trimer** is limited. The table includes data for total linear oligomers and cyclic oligomers to provide a broader context for the migration behavior of PBT oligomers. The migration of the linear trimer into acidic and lower-concentration alcoholic simulants is expected but quantitative data was not found in the reviewed literature.

## Experimental Protocols

The methodologies employed in the cited studies for determining the migration of PBT oligomers are detailed below.

## Migration Testing

Migration experiments are typically conducted based on regulations such as the European Commission Regulation (EU) No. 10/2011.<sup>[2]</sup> The general procedure involves the following steps:

- **Sample Preparation:** PBT articles (e.g., utensils, pellets) are cleaned and brought into contact with the selected food simulant.<sup>[2]</sup> The surface area to volume ratio is controlled to ensure standardized testing conditions.
- **Incubation:** The PBT samples are immersed in the food simulant and incubated at specific temperatures and for defined durations to simulate real-use scenarios.<sup>[1][2]</sup> For example, testing for repeated-use articles may involve multiple migration steps.<sup>[1]</sup>
- **Migrate Collection:** After incubation, the food simulant containing the migrated substances (the "migrate") is collected for analysis.

## Analytical Method: HPLC-DAD/ESI-MS

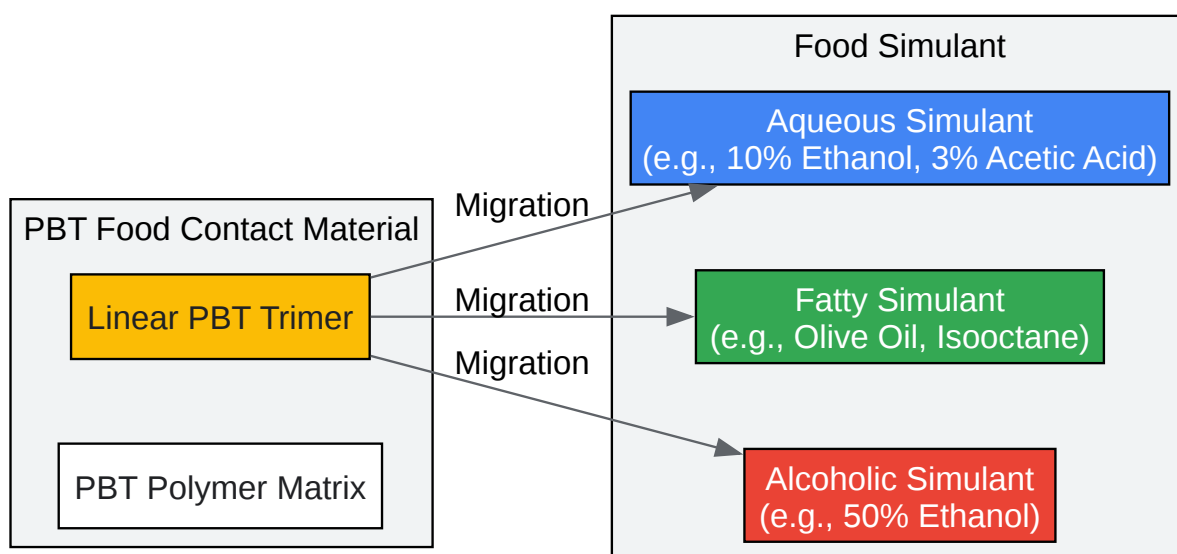
A common and effective method for the identification and quantification of PBT oligomers is High-Performance Liquid Chromatography (HPLC) coupled with a Diode-Array Detector (DAD) and an Electrospray Ionization Mass Spectrometer (ESI-MS).<sup>[1][3]</sup>

- **Chromatographic Separation:** The migrate is injected into an HPLC system. The different oligomers are separated based on their affinity for the stationary phase of the HPLC column and the mobile phase.
- **Detection and Identification (DAD and ESI-MS):**
  - **DAD:** Provides ultraviolet (UV) absorption data, which aids in the initial detection of aromatic compounds like PBT oligomers.
  - **ESI-MS:** The eluting compounds are ionized and their mass-to-charge ratio is determined by the mass spectrometer. This allows for the precise identification of the **linear PBT trimer** and other oligomers based on their molecular weight.<sup>[1]</sup>

- Quantification:
  - Quantification is often performed using an external standard. For PBT oligomers, a compound with a similar chemical structure and chromophore, such as bis(2-hydroxyethyl) terephthalate (BHET), can be used to create a calibration curve.<sup>[1]</sup> The concentration of the **linear PBT trimer** in the migrate is then determined by comparing its peak area in the chromatogram to the calibration curve.

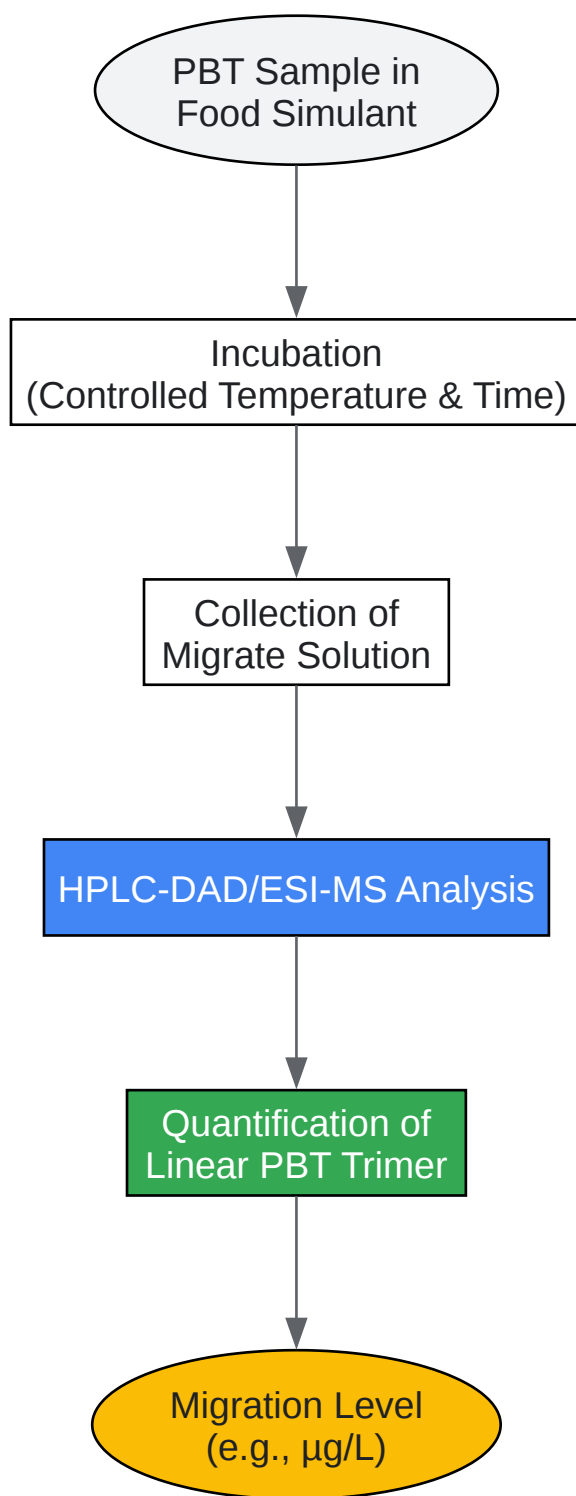
## Visualization of the Migration Process

The following diagrams illustrate the logical workflow of the PBT trimer migration process and the analytical determination.



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Caption: Migration of **linear PBT trimer** into food simulants.



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## References

- 1. tandfonline.com [tandfonline.com]
- 2. Study investigates quantity and risk of oligomers in PBT | Food Packaging Forum [foodpackagingforum.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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